

# Personal protective equipment for handling IR-783

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## Compound of Interest

Compound Name: IR-783

Cat. No.: B15557249

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## Essential Safety and Handling Guide for IR-783

**IR-783** is a near-infrared (NIR) heptamethine cyanine fluorescent probe utilized for in vivo imaging.[1][2][3] Due to its chemical nature, proper handling and personal protective equipment are crucial to ensure laboratory safety. This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **IR-783**.

## Hazard Identification and Personal Protective Equipment

**IR-783** is classified as a hazardous substance that can cause skin, eye, and respiratory irritation.[4] Adherence to recommended personal protective equipment (PPE) is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn to prevent skin contact.[1][5]
- **Eye Protection:** Safety glasses or goggles are essential to protect against splashes and fine particles.
- **Respiratory Protection:** In cases where dust or aerosols may be generated, a dust mask (e.g., N95 type) is recommended.

- Lab Coat: A standard laboratory coat should be worn to protect clothing and skin.

## Operational Plan for Handling IR-783

A systematic approach to handling **IR-783** from receipt to disposal is critical for safety and experimental success.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the compound in a tightly sealed container at -20°C for long-term stability.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- The compound is light-sensitive and should be protected from light and moisture.[\[1\]](#)[\[3\]](#)

### 2. Preparation of Solutions:

- Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.
- **IR-783** is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), and ethanol at approximately 1 mg/ml.[\[6\]](#) It is also soluble in PBS (pH 7.2) at a similar concentration.[\[6\]](#)
- For stock solutions, dissolve **IR-783** in anhydrous DMSO, DMF, or ethanol.[\[1\]](#) These stock solutions can be stored at -20°C for up to one month or -80°C for up to six months.[\[2\]](#)
- Aqueous solutions should be prepared fresh and are not recommended for storage for more than one day.[\[6\]](#)

### 3. Experimental Use:

- When working with **IR-783**, always wear the recommended PPE.
- Avoid direct contact with skin and mucous membranes.[\[1\]](#)
- After handling, wash hands and any exposed skin thoroughly.[\[6\]](#)

#### 4. Spill and Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water.<sup>[7]</sup> If irritation persists, seek medical attention.<sup>[7]</sup>
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.<sup>[7]</sup> Seek immediate medical attention.<sup>[7]</sup>
- Inhalation: Move the individual to fresh air.<sup>[7]</sup> If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.<sup>[7]</sup>
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.<sup>[8]</sup>

#### 5. Waste Disposal:

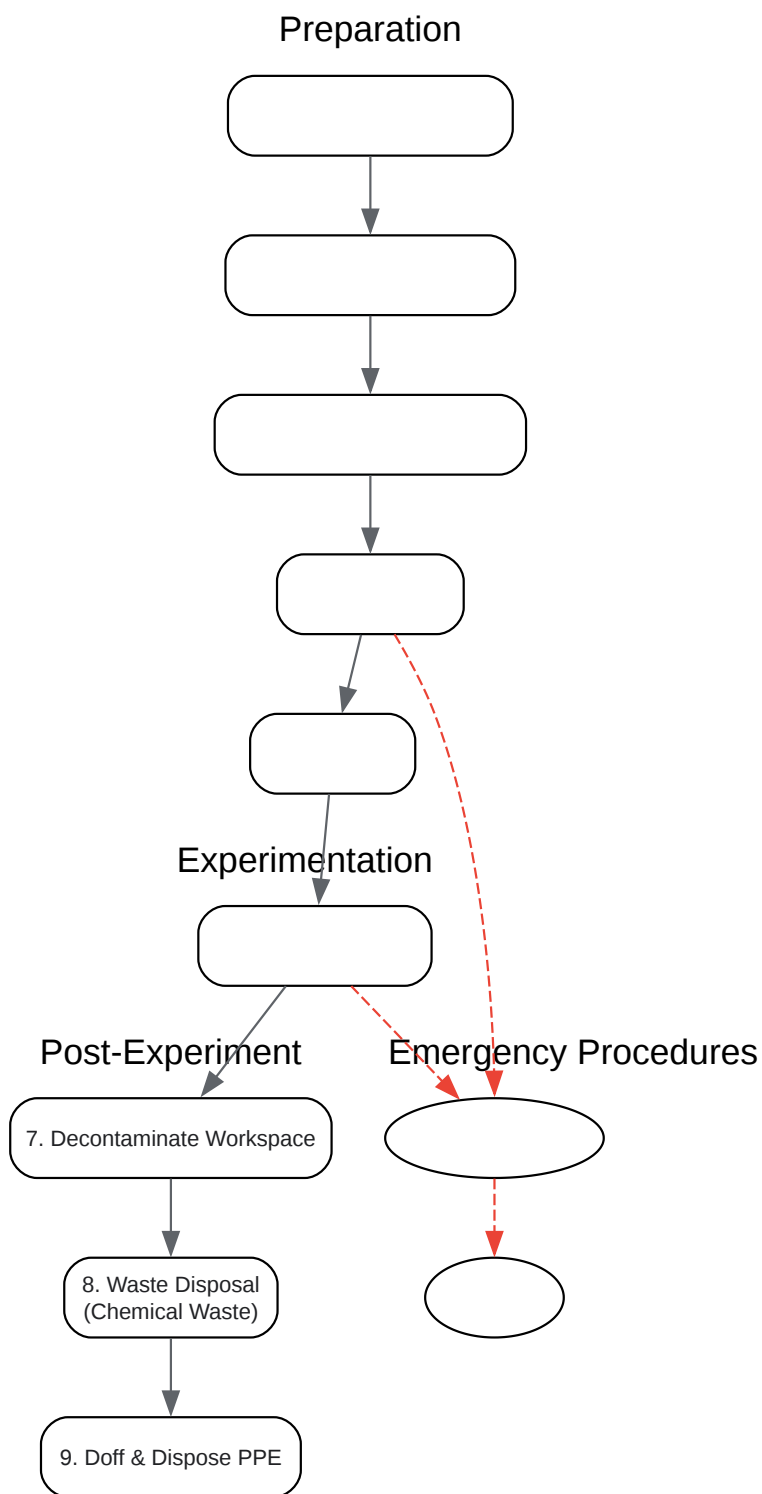
- Dispose of waste containing **IR-783** in accordance with local, state, and federal regulations for chemical waste.
- Do not allow the undiluted product or large quantities to enter drains or waterways.<sup>[4]</sup>

## Quantitative Data Summary

Parameter	Value	Source
Storage Temperature (Powder)	-20°C	<sup>[3]</sup> <sup>[6]</sup>
Powder Stability	≥ 4 years at -20°C	<sup>[6]</sup>
Storage Temperature (Stock Solution)	-20°C (up to 1 month), -80°C (up to 6 months)	<sup>[2]</sup>
Solubility in DMSO, DMF, Ethanol	~1 mg/mL	<sup>[6]</sup>
Solubility in PBS (pH 7.2)	~1 mg/mL	<sup>[6]</sup>
Excitation Wavelength (λ <sub>max</sub> )	780-786 nm	<sup>[1]</sup> <sup>[6]</sup>
Emission Wavelength (λ <sub>max</sub> )	798-810 nm	<sup>[1]</sup> <sup>[6]</sup>

# Safe Handling Workflow for IR-783

## Safe Handling Workflow for IR-783



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Caption: Workflow for the safe handling of **IR-783** from receipt to disposal.

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